

Technical Guide: Solubility of C.I. Sulphur Yellow 2 in Organic Solvents

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Compound of Interest

Compound Name: C.I. Sulphur Yellow 2

Cat. No.: B074651

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Introduction

C.I. Sulphur Yellow 2, also known by its Colour Index number 53120, is a sulphur dye historically used in the textile industry for dyeing cellulosic fibers such as cotton, hemp, and viscose. Its chemical structure, like other sulphur dyes, is complex and not always precisely defined, consisting of polymeric molecules containing sulfide (-S-), disulfide (-S-S-), and polysulfide (-S_n-) linkages. Understanding the solubility of this dye in various solvents is crucial for its application, purification, and in assessing its environmental fate and toxicological profile. This technical guide provides a comprehensive overview of the known solubility characteristics of **C.I. Sulphur Yellow 2** in organic solvents, outlines a general experimental protocol for its solubility determination, and presents logical workflows for solubility testing.

Qualitative and Quantitative Solubility Data

C.I. Sulphur Yellow 2 is characterized as a water-insoluble dye.^[1] However, it exhibits solubility in certain organic solvents and aqueous solutions of reducing agents.

Qualitative Solubility:

- Water: Insoluble.^[1]
- Organic Solvents: Soluble in ethanol and acetone.^[1]

- **Aqueous Solutions:** Soluble in sodium sulfide solutions, which is a common characteristic of sulphur dyes. This is due to the reduction of the disulfide bonds in the dye molecule to form water-soluble thiolates.^[1] It is also partially soluble in concentrated sulfuric acid.^[1]

Quantitative Solubility:

Despite extensive literature searches, specific quantitative solubility data (e.g., in grams per liter or moles per liter) for **C.I. Sulphur Yellow 2** in organic solvents like ethanol and acetone is not readily available in published scientific literature. The provided data is summarized in the table below.

| Solvent | C.I. Sulphur Yellow 2 Solubility |
|----------------------------|--|
| Water | Insoluble |
| Ethanol | Soluble (Quantitative data not available) |
| Acetone | Soluble (Quantitative data not available) |
| Sodium Sulfide Solution | Soluble (Forms a brown solution) ^[1] |
| Concentrated Sulfuric Acid | Partially Soluble (Produces a yellow precipitate upon dilution) ^[1] |

Experimental Protocol for Solubility Determination

The following is a general experimental protocol for determining the solubility of **C.I. Sulphur Yellow 2** in an organic solvent using a gravimetric method. This method is based on the principle of creating a saturated solution and then determining the mass of the dissolved solute in a known volume of the solvent.

Objective: To determine the solubility of **C.I. Sulphur Yellow 2** in a given organic solvent (e.g., ethanol, acetone) at a specific temperature.

Materials and Equipment:

- **C.I. Sulphur Yellow 2** powder
- Selected organic solvent (analytical grade)

- Conical flasks with stoppers
- Thermostatic shaker bath
- Analytical balance (accurate to 0.0001 g)
- Filtration apparatus (e.g., syringe filters with appropriate membrane, Buchner funnel)
- Pre-weighed evaporation dishes or weighing bottles
- Drying oven
- Volumetric flasks and pipettes

Procedure:

- Preparation of a Saturated Solution:
 - Add an excess amount of **C.I. Sulphur Yellow 2** powder to a known volume of the organic solvent in a conical flask. The presence of undissolved solid is necessary to ensure saturation.
 - Seal the flask to prevent solvent evaporation.
 - Place the flask in a thermostatic shaker bath set to the desired temperature (e.g., 25 °C).
 - Allow the mixture to equilibrate for a sufficient period (e.g., 24-48 hours) with continuous agitation to ensure the solution reaches saturation.
- Separation of the Saturated Solution:
 - After equilibration, allow the undissolved solid to settle.
 - Carefully withdraw a known volume (e.g., 10 mL) of the supernatant (the clear, saturated solution) using a pipette. To avoid transferring any solid particles, a syringe filter can be used.
- Gravimetric Analysis:

- Transfer the accurately measured volume of the saturated solution into a pre-weighed, dry evaporation dish.
- Place the evaporation dish in a drying oven at a temperature sufficient to evaporate the solvent without decomposing the dye. The temperature should be below the boiling point of the solvent and the decomposition temperature of the dye. A vacuum oven can be used to facilitate drying at a lower temperature.
- Once the solvent has completely evaporated, cool the dish in a desiccator to room temperature.
- Weigh the evaporation dish containing the dried dye residue on an analytical balance.
- Repeat the drying and weighing steps until a constant mass is obtained.
- Calculation of Solubility:
 - Calculate the mass of the dissolved dye by subtracting the initial mass of the empty evaporation dish from the final constant mass.
 - The solubility can then be expressed in various units, such as grams per liter (g/L) or milligrams per milliliter (mg/mL).

$$\text{Solubility (g/L)} = (\text{Mass of dried dye (g)} / \text{Volume of solution taken (L)})$$

Safety Precautions:

- Work in a well-ventilated area or a fume hood, especially when using volatile organic solvents.
- Wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.
- Consult the Safety Data Sheet (SDS) for **C.I. Sulphur Yellow 2** and the chosen organic solvent for specific handling and disposal instructions.

Visualization of Experimental Workflow

The following diagrams illustrate the logical workflow for solubility determination and a general decision-making process for solvent selection.

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References

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